

Application Note: Measuring Ionic Conductivity of NaFSI Solutions at Different Temperatures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sodium bis(fluorosulfonyl)imide*

Cat. No.: *B1448128*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: The performance of sodium-ion batteries (SIBs) is critically dependent on the properties of the electrolyte, particularly its ionic conductivity. **Sodium bis(fluorosulfonyl)imide** (NaFSI) is a promising salt for SIB electrolytes due to its high thermal stability and solubility. This application note provides a detailed protocol for measuring the ionic conductivity of NaFSI solutions in a common organic solvent, propylene carbonate (PC), across a range of temperatures. The protocol covers solution preparation, experimental setup using electrochemical impedance spectroscopy (EIS), and data analysis.

Introduction

Ionic conductivity is a measure of a material's ability to conduct electric current through the movement of ions.^[1] In the context of sodium-ion batteries, a high ionic conductivity in the electrolyte is essential for efficient ion transport between the anode and cathode, which in turn dictates the battery's power density and charging/discharging rates.^[2] The conductivity of an electrolyte is influenced by several factors, including salt concentration, solvent properties, and temperature.^{[1][3]}

As temperature decreases, the viscosity of the electrolyte typically increases, leading to a decrease in ion mobility and, consequently, lower ionic conductivity.^[1] This can significantly impair battery performance in cold environments. Therefore, characterizing the temperature-

dependent ionic conductivity of novel electrolytes is a crucial step in developing robust SIBs for various applications. This document outlines the standardized procedure for these measurements.

Apparatus and Materials

- Salt: **Sodium bis(fluorosulfonyl)imide** (NaFSI), battery grade ($\geq 99.5\%$ purity)
- Solvent: Propylene carbonate (PC), anhydrous ($< 20 \text{ ppm H}_2\text{O}$)
- Equipment:
 - Argon-filled glovebox (O_2 and H_2O levels $< 1 \text{ ppm}$)
 - Analytical balance ($\pm 0.1 \text{ mg}$)
 - Volumetric flasks and pipettes
 - Magnetic stirrer and stir bars
 - Potentiostat with Electrochemical Impedance Spectroscopy (EIS) capability (e.g., Biologic VMP3)^[4]
 - Temperature-controlled chamber or bath
 - Two-electrode conductivity cell (platinized platinum electrodes)^[4]
 - Thermometer or thermocouple
- Personal Protective Equipment (PPE): Safety glasses, lab coat, appropriate gloves.^[5]

Experimental Protocols

Safety Precautions

- Chemical Handling: NaFSI and organic solvents like propylene carbonate must be handled with care. Always wear appropriate PPE, including gloves and safety glasses.^[5]

- **Glovebox Use:** All electrolyte preparation and cell assembly should be performed inside an argon-filled glovebox to prevent contamination from atmospheric moisture and oxygen, which can degrade the electrolyte and affect measurement accuracy.[\[6\]](#)
- **Solvent Safety:** Organic carbonate solvents are flammable. Keep them away from ignition sources.[\[7\]](#)[\[8\]](#) Work in a well-ventilated area when handling solvents outside of a glovebox.
[\[7\]](#)

Protocol 1: Preparation of NaFSI in PC Electrolytes

This protocol describes the preparation of 1 M NaFSI in PC. The procedure can be adapted for other concentrations by adjusting the mass of NaFSI.

- **Drying:** Dry the NaFSI salt under vacuum at 80-100°C for at least 12 hours to remove any residual moisture. Transfer the dried salt into the glovebox immediately.
- **Transfer Materials:** Transfer the dried NaFSI, anhydrous propylene carbonate, volumetric flasks, a magnetic stirrer, and stir bars into the glovebox antechamber and cycle as per standard procedure.
- **Weighing:** Inside the glovebox, accurately weigh the required amount of NaFSI to prepare the desired concentration (e.g., 1.8706 g of NaFSI for 10 mL of a 1 M solution).
- **Dissolution:** Place a stir bar in a 10 mL volumetric flask. Add the weighed NaFSI to the flask.
- **Solvent Addition:** Carefully add approximately 7-8 mL of anhydrous propylene carbonate to the flask.
- **Mixing:** Place the flask on a magnetic stirrer and stir until the NaFSI salt is completely dissolved. This may take several hours.
- **Final Volume:** Once dissolved, carefully add propylene carbonate to the flask until the meniscus reaches the 10 mL calibration mark.
- **Homogenization:** Cap the flask and invert it several times to ensure the solution is homogeneous. The electrolyte is now ready for use.

Protocol 2: Ionic Conductivity Measurement

- **Cell Assembly:** Inside the glovebox, rinse the two-electrode conductivity cell with a small amount of the prepared electrolyte. Fill the cell with the electrolyte, ensuring there are no air bubbles trapped between the electrodes. Seal the cell to prevent any leakage or atmospheric contamination.
- **System Setup:** Connect the conductivity cell to the potentiostat. Place the sealed cell into the temperature-controlled chamber. Position a thermocouple near the cell to accurately monitor the measurement temperature.
- **Temperature Equilibration:** Set the desired starting temperature (e.g., 60°C). Allow the system to stabilize for at least 30-60 minutes to ensure the electrolyte reaches thermal equilibrium.
- **EIS Measurement:** Perform an electrochemical impedance spectroscopy measurement. A typical frequency range is from 1 MHz down to 1 Hz with a small AC voltage amplitude (e.g., 10 mV).[4]
- **Data Acquisition:** Record the impedance spectrum. The bulk resistance (R_b) of the electrolyte is determined from the high-frequency intercept of the impedance spectrum with the real axis (Z') in a Nyquist plot.
- **Temperature Stepping:** Decrease the temperature in desired increments (e.g., 10°C). At each temperature step, allow the cell to equilibrate for 30-60 minutes before performing the EIS measurement. Repeat this process over the entire desired temperature range (e.g., 60°C down to -20°C).
- **Conductivity Calculation:** Calculate the ionic conductivity (σ) at each temperature using the measured bulk resistance (R_b) and the cell constant (K). The cell constant is typically provided by the manufacturer or can be determined by calibrating the cell with a standard solution of known conductivity (e.g., aqueous KCl).

Formula: σ (S/cm) = K (cm⁻¹) / R_b (Ω)

Data Presentation

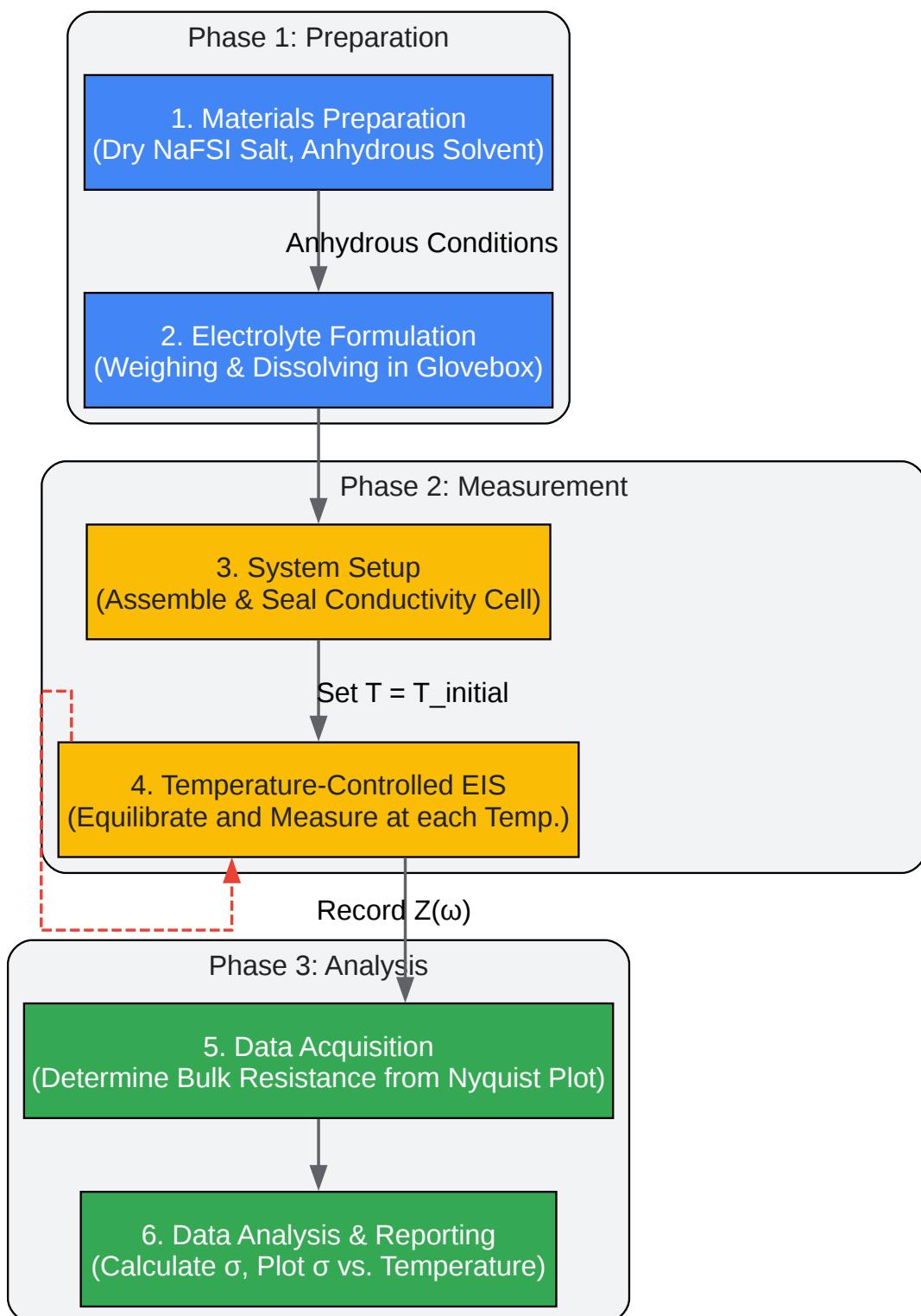
The following table presents representative data for the ionic conductivity of NaFSI and other sodium salt solutions in carbonate-based solvents at various concentrations and temperatures, compiled from literature values.

Salt	Solvent	Concentration (mol/L)	Temperature (°C)	Ionic Conductivity (mS/cm)
NaFSI	PC/EC	~1.0	20	~5.7
NaFSI	PC/EC	~1.0	0	~3.1
NaFSI	PC/EC	~1.0	-20	~1.2
NaPF ₆	EC/DMC	1.0	20	~8.8
NaPF ₆	EC/DMC	1.0	0	~5.5
NaPF ₆	EC/DMC	1.0	-20	~2.5
NaTFSI	PC	1.0	25	~7.5
NaTFSI	PC	1.0	0	~4.2
NaTFSI	PC	1.0	-20	~1.8

Note: Data is illustrative and compiled from trends observed in sources.[\[1\]](#)[\[9\]](#)[\[10\]](#) Actual experimental values may vary.

Visualization of Experimental Workflow

The logical flow of the experimental procedure, from preparation to final analysis, is illustrated below.



Workflow for Measuring Ionic Conductivity of NaFSI Solutions

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Caption: Experimental workflow from material preparation to data analysis.

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